# A Spectroscopic Guide to 2-(Ethylamino)benzoic Acid: Elucidating Molecular Structure

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***Compound of Interest***

*Compound Name:* *2-(Ethylamino)benzoic acid*

*CAS No.:* *89-50-9*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-(Ethylamino)benzoic acid**, also known as N-ethylanthranilic acid, is an aromatic amino acid derivative with applications in the synthesis of pharmaceuticals and other fine chemicals.[1][2][3] A thorough understanding of its molecular structure is paramount for its effective utilization and for quality control in its synthesis and application. This technical guide provides a detailed analysis of the spectral data of **2-(Ethylamino)benzoic acid**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By integrating data from these complementary techniques, we can achieve a comprehensive structural elucidation.

## Molecular Structure and Key Features

**2-(Ethylamino)benzoic acid** consists of a benzoic acid core substituted with an ethylamino group at the ortho-position. This substitution pattern gives rise to characteristic spectral signatures that will be explored in the subsequent sections.

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Caption: Molecular structure of **2-(Ethylamino)benzoic acid**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for probing the chemical environment of atomic nuclei. For **2-(Ethylamino)benzoic acid**, both $^{1}H$ and $^{13}C$ NMR provide invaluable information for structural confirmation.

## $^{1}H$ NMR Spectroscopy

The $^{1}H$ NMR spectrum of **2-(Ethylamino)benzoic acid** is expected to show distinct signals for the aromatic protons, the ethyl group protons, and the amine proton. The chemical shifts are influenced by the electronic effects of the carboxylic acid and the ethylamino substituents. While a publicly available spectrum for **2-(ethylamino)benzoic acid** is not readily found, data from its analogs, such as N-methylanthranilic acid and methyl 2-(methylamino)benzoate, can provide valuable insights.[4][5]

Expected $^{1}H$ NMR Data:

| Protons | Chemical Shift (ppm) | Multiplicity | Integration |
|---|---|---|---|
| Aromatic CH | 6.5 - 8.0 | Multiplet | 4H |
| NH | Variable | Singlet (broad) | 1H |
| -$CH_2$- | ~3.2 | Quartet | 2H |
| -$CH_3$ | ~1.3 | Triplet | 3H |
| COOH | > 10 | Singlet (broad) | 1H |

- Aromatic Protons (6.5 - 8.0 ppm): The four protons on the benzene ring will appear as a complex multiplet in the aromatic region. The electron-donating ethylamino group and the electron-withdrawing carboxylic acid group will influence their precise chemical shifts.
- Amine Proton (Variable): The chemical shift of the N-H proton is variable and depends on the solvent and concentration. It often appears as a broad singlet.

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- Ethyl Group Protons: The methylene protons (-$CH_2$-) adjacent to the nitrogen will appear as a quartet due to coupling with the methyl protons. The methyl protons (-$CH_3$) will appear as a triplet, coupled to the methylene protons.

- Carboxylic Acid Proton (> 10 ppm): The acidic proton of the carboxylic acid group is typically deshielded and appears as a broad singlet at a high chemical shift.

Caption: Key $^1$H NMR correlations for **2-(Ethylamino)benzoic acid**.

## $^{13}$C NMR Spectroscopy

The $^{13}$C NMR spectrum will provide information on the carbon framework of the molecule. Based on data for benzoic acid and its derivatives, the following assignments can be predicted. [6][7][8]

Expected $^{13}$C NMR Data:

| Carbon | Chemical Shift (ppm) |
|---|---|
| C=O | ~170 |
| Aromatic C-N | ~150 |
| Aromatic C-COOH | ~115 |
| Aromatic C-H | 110 - 135 |
| -$CH_2$- | ~40 |
| -$CH_3$ | ~15 |

- Carbonyl Carbon (~170 ppm): The carbon of the carboxylic acid group is significantly deshielded and appears at a high chemical shift.

- Aromatic Carbons: The six aromatic carbons will have distinct chemical shifts. The carbon attached to the nitrogen (C-N) will be deshielded, while the carbon attached to the carboxylic acid group (C-COOH) will be shielded. The remaining four aromatic carbons will appear in the typical aromatic region.

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- Ethyl Group Carbons: The methylene carbon (-$CH_2$-) will be more deshielded than the methyl carbon (-$CH_3$) due to its proximity to the nitrogen atom.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-(Ethylamino)benzoic acid** will be characterized by the vibrational frequencies of the O-H, N-H, C=O, C-N, and aromatic C-H bonds.[9][10]

Expected IR Absorption Bands:

| Functional Group | Wavenumber ($cm^{-1}$) | Intensity |
|---|---|---|
| O-H (Carboxylic Acid) | 2500-3300 | Broad, Strong |
| N-H (Amine) | 3300-3500 | Medium |
| C-H (Aromatic) | 3000-3100 | Medium |
| C-H (Aliphatic) | 2850-2960 | Medium |
| C=O (Carboxylic Acid) | 1680-1710 | Strong |
| C=C (Aromatic) | 1450-1600 | Medium to Strong |
| C-N | 1250-1350 | Medium |
| C-O | 1210-1320 | Strong |

- O-H and N-H Stretching: A very broad absorption band from 2500-3300 $cm^{-1}$ is characteristic of the hydrogen-bonded O-H group in a carboxylic acid dimer. The N-H stretching vibration will appear as a sharper peak around 3300-3500 $cm^{-1}$.
- C=O Stretching: A strong, sharp absorption band in the region of 1680-1710 $cm^{-1}$ is indicative of the carbonyl group of the carboxylic acid.
- Aromatic and Aliphatic C-H Stretching: Aromatic C-H stretches appear above 3000 $cm^{-1}$, while aliphatic C-H stretches from the ethyl group appear below 3000 $cm^{-1}$.

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- Fingerprint Region: The region below 1500 $cm^{-1}$ contains complex vibrations, including C-C, C-N, and C-O stretching and bending modes, which are unique to the molecule and can be used for identification.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-(Ethylamino)benzoic acid**, the molecular ion peak and characteristic fragment ions would be expected. The molecular weight of **2-(ethylamino)benzoic acid** is 165.19 g/mol .[1][2]

Expected Mass Spectrometry Data:

| m/z | Ion |
|---|---|
| 165 | $[M]^+$ (Molecular Ion) |
| 148 | $[M - OH]^+$ |
| 120 | $[M - COOH]^+$ |
| 132 | $[M - CH_3 - H_2O]^+$ (from ethyl ester analog) |

- Molecular Ion Peak ($[M]^+$): The peak corresponding to the intact molecule is expected at m/z 165.
- Key Fragmentations:
  - Loss of a hydroxyl radical (-OH) from the carboxylic acid group would result in a fragment at m/z 148.
  - Decarboxylation (loss of -COOH) would lead to a fragment at m/z 120.
  - Analysis of the ethyl ester of 2-ethylaminobenzoic acid shows a fragment corresponding to the loss of a methyl group and water, suggesting a potential fragmentation pathway for the parent acid as well.[11]

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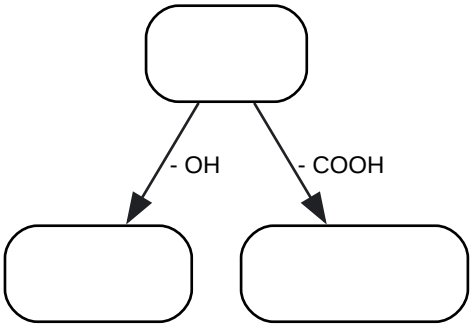


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Caption: Proposed mass spectrometry fragmentation of **2-(Ethylamino)benzoic acid**.

# Experimental Protocols

The following are general protocols for obtaining the spectral data discussed. Instrument parameters should be optimized for the specific sample and instrument.

## NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(Ethylamino)benzoic acid** in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-$d_6$) in an NMR tube.
- $^{1}H$ NMR Acquisition:
  - Use a standard 400 MHz or higher NMR spectrometer.
  - Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
  - Use tetramethylsilane (TMS) as an internal standard (0 ppm).
- $^{13}C$ NMR Acquisition:
  - Use a broadband probe to acquire the $^{13}C$ spectrum.

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- Employ proton decoupling to simplify the spectrum to single lines for each carbon.
- A larger number of scans will be required compared to $^{1}H$ NMR due to the lower natural abundance of $^{13}C$.
- Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).

## Infrared (IR) Spectroscopy

- Sample Preparation:
  - Solid Sample (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.
  - Solid Sample (ATR): Place a small amount of the solid sample directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- IR Spectrum Acquisition:
  - Use a Fourier Transform Infrared (FTIR) spectrometer.
  - Record the spectrum over the range of 4000-400 $cm^{-1}$.
  - Acquire a background spectrum of the empty sample compartment (or KBr pellet) and subtract it from the sample spectrum.

## Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable ionization method, such as Electrospray Ionization (ESI) or Electron Ionization (EI).
- Mass Spectrum Acquisition:
  - Acquire the mass spectrum over a suitable mass range (e.g., m/z 50-300).
  - For ESI, the sample is typically dissolved in a solvent such as methanol or acetonitrile with a small amount of formic acid or ammonia to promote ionization.

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- For EI, the sample is introduced directly into the ion source and vaporized.

## Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a powerful and comprehensive approach to the structural characterization of **2-(Ethylamino)benzoic acid**. Each technique offers unique and complementary information, allowing for the unambiguous confirmation of the molecular structure. This guide serves as a valuable resource for researchers and scientists working with this compound, enabling them to confidently identify and characterize it in their applications.

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